

# Standard Operating Procedures for the Disposal of SID 26681509 Quarterhydrate

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## Compound of Interest

Compound Name: *SID 26681509 quarterhydrate*

Cat. No.: *B11933563*

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of the research compound **SID 26681509 quarterhydrate**. Given the absence of a publicly available, specific Safety Data Sheet (SDS), these procedures are based on general best practices for the disposal of novel research chemicals and must be supplemented by a thorough risk assessment conducted by qualified personnel at your institution.

## I. Chemical and Physical Properties

A summary of the known properties of SID 26681509 is presented below. This information should be used to inform handling and disposal decisions.

Property	Value
Chemical Name	(S)-tert-butyl (1-(1H-indol-3-yl)-3-(2-(2-((2-ethylphenyl)amino)-2-oxoethylthio)hydrazinyl)-3-oxopropan-2-yl)carbamate quarterhydrate
Molecular Formula	C <sub>27</sub> H <sub>33</sub> N <sub>5</sub> O <sub>5</sub> S · ¼H <sub>2</sub> O
CAS Number	958772-66-2
Appearance	Solid
Solubility	Soluble in DMSO and ethanol
Storage	Store at -20°C

## II. Disposal Protocol

The following step-by-step protocol outlines the recommended procedure for the disposal of **SID 26681509 quarterhydrate**. This protocol is a guideline and must be adapted to comply with all applicable federal, state, and local regulations, as well as institutional policies.

### Step 1: Personal Protective Equipment (PPE)

Before handling the compound, ensure all personnel are equipped with the appropriate PPE to minimize exposure risk.

- Hand Protection: Wear chemical-resistant gloves (e.g., nitrile).
- Eye Protection: Use safety glasses or goggles.
- Body Protection: A standard laboratory coat is required.

### Step 2: Waste Classification and Segregation

Proper classification and segregation of chemical waste are critical to ensure safe handling and disposal.

- Waste Determination: **SID 26681509 quarterhydrate** should be treated as hazardous chemical waste. Do not dispose of it in regular trash or down the drain.

- Segregation: Keep this compound segregated from other waste streams to avoid incompatible chemical reactions. It should be stored in a designated hazardous waste collection area.

### Step 3: Containerization and Labeling

Proper containment and labeling are essential for the safe storage and transport of chemical waste.

- Container: Use a sealed, leak-proof, and chemically compatible container. The original product container is often a suitable choice.
- Labeling: The container must be clearly labeled with the words "Hazardous Waste," the full chemical name (**SID 26681509 quarterhydrate**), and the approximate quantity.

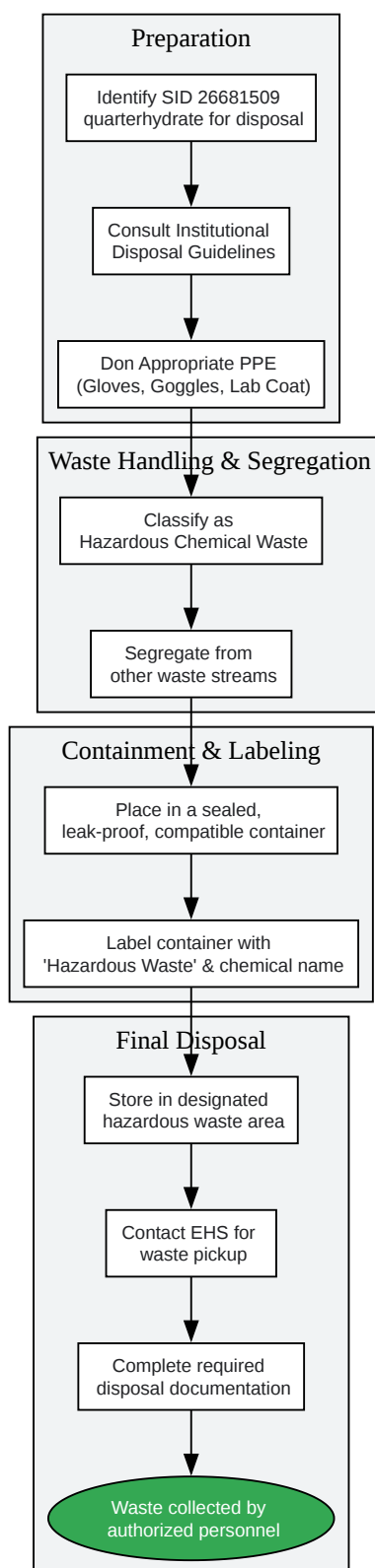
### Step 4: Disposal Pathway

All chemical waste must be disposed of through your institution's designated hazardous waste management program.

- Contact Environmental Health and Safety (EHS): Notify your institution's EHS office to arrange for the pickup and disposal of the waste.
- Documentation: Complete all necessary waste disposal forms as required by your institution.

## III. Disposal Workflow

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **SID 26681509 quarterhydrate**.



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Caption: Disposal workflow for **SID 26681509 quarterhydrate**.

It is imperative to handle all research chemicals with the utmost care, particularly when a comprehensive SDS is not available. Adherence to these general guidelines and your institution's specific protocols will help ensure a safe laboratory environment.

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